

Safeguarding Your Research: A Guide to Handling Naphthol AS-G

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Compound of Interest

Compound Name: Naphthol AS-G

Cat. No.: B1668979

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Essential safety protocols and logistical plans are critical for the secure handling of **Naphthol AS-G** in the laboratory. This guide provides drug development professionals, researchers, and scientists with immediate, procedural, and step-by-step guidance for the safe use, storage, and disposal of this compound. Adherence to these protocols is paramount for ensuring personal safety and maintaining a secure research environment.

Personal Protective Equipment (PPE)

When handling **Naphthol AS-G**, a comprehensive approach to personal protection is necessary to minimize exposure and mitigate potential hazards. The recommended personal protective equipment includes:

- **Eye and Face Protection:** Chemical safety goggles or glasses with side shields that conform to EN166 (EU) or OSHA's 29 CFR 1910.133 standards are mandatory to protect against dust particles and splashes.^{[1][2][3][4]} A face shield may be required for operations with a higher risk of splashing.
- **Skin Protection:**
 - **Gloves:** Wear impervious chemical-resistant gloves. It is crucial to inspect gloves for any damage before use and to employ proper glove removal techniques to avoid skin contact. ^[4] Contaminated gloves should be disposed of in accordance with laboratory and local regulations.

- Protective Clothing: Wear impervious clothing, such as a lab coat or coveralls, to prevent skin contact.[4] For larger quantities or in situations with a higher risk of exposure, a gas-tight chemical resistant suit may be necessary.[5]
- Respiratory Protection: In situations where large quantities of **Naphthol AS-G** are being handled or when dust may be generated, a NIOSH/MSHA or European Standard EN 149 approved respirator or a dust mask should be worn.[4] All respiratory protection should be used in accordance with OSHA's respirator regulations found in 29 CFR 1910.134.[3]

Quantitative Data Summary

The following table summarizes the available quantitative data for **Naphthol AS-G** and related compounds. It is important to note that a comprehensive Safety Data Sheet (SDS) with specific toxicological data for **Naphthol AS-G** (CAS 91-96-3) is not readily available. The data presented for related "Naphthol AS" compounds should be used as a guideline with caution.

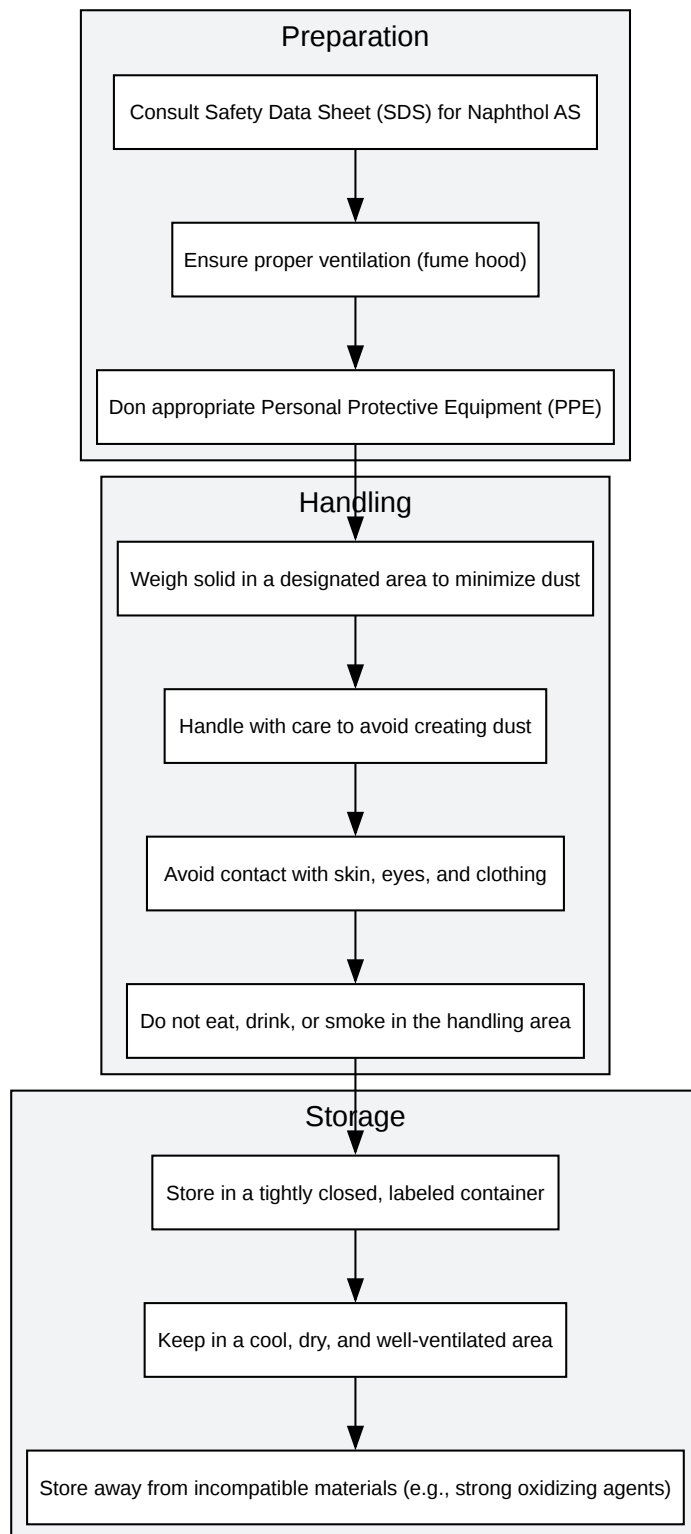
| Property | Value | Source Compound | CAS Number |
|-------------------|---|-----------------|------------|
| Physical State | Solid, Powder | Naphthol AS-G | 91-96-3 |
| Appearance | White to off-white or beige powder | Naphthol AS-G | 91-96-3 |
| Molecular Formula | C22H24N2O4 | Naphthol AS-G | 91-96-3 |
| Molecular Weight | 380.44 g/mol | Naphthol AS-G | 91-96-3 |
| Melting Point | 200 °C | Naphthol ASG | 91-96-3 |
| Boiling Point | 612.6 °C at 760 mmHg | Naphthol ASG | 91-96-3 |
| Flash Point | 199.9 °C | Naphthol ASG | 91-96-3 |
| Solubility | Insoluble in water; Soluble in ethanol and benzene | Naphthol AS-G | 91-96-3 |
| Density | 1.212 g/cm ³ | Naphthol ASG | 91-96-3 |

Experimental Protocols

Safe Handling and Storage Workflow

A systematic approach to handling and storing **Naphthol AS-G** is essential for laboratory safety. The following workflow outlines the key steps:

Safe Handling and Storage of Naphthol AS-G



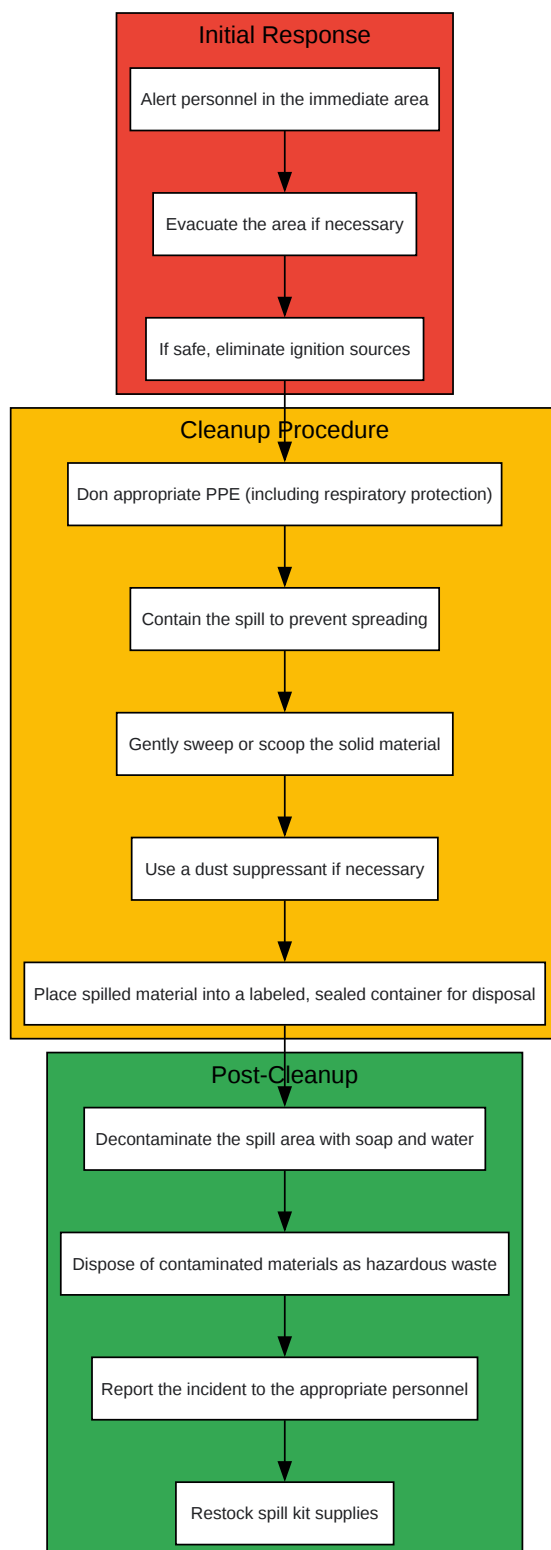
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Caption: Workflow for the safe handling and storage of **Naphthol AS-G**.

Emergency Spill Response Protocol

In the event of a **Naphthol AS-G** spill, a prompt and organized response is crucial to contain the material and prevent exposure.

Naphthol AS-G Spill Emergency Response



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Caption: Emergency response protocol for a **Naphthol AS-G** spill.

Disposal Plan

The disposal of **Naphthol AS-G** and any contaminated materials must be handled with care to prevent environmental contamination.

- Waste Classification: **Naphthol AS-G** waste is classified as hazardous.[1]
- Containerization: Collect waste in a suitable, closed, and clearly labeled container.[2]
- Disposal Route: Dispose of the chemical waste in accordance with all applicable federal, state, and local environmental regulations.[6][7][8] Do not dispose of it down the drain or in regular trash.[3][7] It is recommended to use a licensed professional waste disposal service.
- Contaminated Materials: All PPE and materials used for spill cleanup that have come into contact with **Naphthol AS-G** should be considered hazardous waste and disposed of accordingly.

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